

Application Notes and Protocols for Dyeing Polyester Fibers with Disperse Yellow 241

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of C.I. **Disperse Yellow 241** (CAS No. 83249-52-9) for dyeing polyester (PES) fibers. The information is intended to guide researchers and scientists in achieving consistent and high-quality dyeing results for various research and development applications.

Overview of Disperse Yellow 241

Disperse Yellow 241 is a monoazo disperse dye known for its brilliant greenish-yellow shade and is primarily used for dyeing hydrophobic synthetic fibers, particularly polyester.[1][2] Its non-ionic nature and low water solubility necessitate specific dyeing techniques to ensure effective diffusion and fixation within the polyester fiber matrix.[3][4] This dye is suitable for high-temperature, thermosol, and carrier dyeing methods.[5]

Physical and Chemical Properties



| Property | Value | |
|-------------------|---------------------------|--|
| C.I. Name | Disperse Yellow 241 | |
| CAS Number | 83249-52-9 | |
| Molecular Formula | C14H10Cl2N4O2 | |
| Molecular Weight | 337.16 g/mol | |
| Appearance | Yellow Powder/Grain | |
| Shade | Brilliant Greenish-Yellow | |

Fastness Properties of Disperse Yellow 241 on Polyester

The fastness properties of textiles dyed with **Disperse Yellow 241** are crucial for their performance and durability. The following table summarizes the typical fastness ratings on polyester fibers according to ISO standards.

| Fastness Test | ISO Standard | Rating (1-5, unless specified) |
|----------------------------|--------------------------|--------------------------------|
| Light Fastness (Xenon Arc) | ISO 105-B02 | 6-7 (Scale 1-8) |
| Washing Fastness (Change) | ISO 105-C03 | 5 |
| Sublimation Fastness | ISO 105-P01 (180°C, 30s) | 4-5 |
| Rubbing Fastness (Dry) | ISO 105-X12 | 4 |
| Rubbing Fastness (Wet) | ISO 105-X12 | 4 |

Note: A higher rating indicates better fastness.[5]

Experimental Protocols for Dyeing Polyester Fibers

This section outlines detailed protocols for three common methods of dyeing polyester with **Disperse Yellow 241**: High-Temperature High-Pressure (HT-HP) Exhaust Dyeing, Thermosol



Dyeing, and Carrier Dyeing.

High-Temperature High-Pressure (HT-HP) Exhaust Dyeing

This is the most common and efficient method for achieving deep and level shades on polyester.[3][4]

3.1.1. Materials and Reagents

- Polyester fabric, scoured and pre-treated
- Disperse Yellow 241
- Dispersing agent (e.g., lignosulfonate-based)
- Levelling agent (optional)
- Acetic acid (to adjust pH)
- Sodium hydrosulfite
- Sodium hydroxide
- Soft water

3.1.2. Equipment

- High-temperature, high-pressure laboratory dyeing machine
- Beakers and graduated cylinders
- · Magnetic stirrer and hot plate
- pH meter

3.1.3. Dyeing Procedure

• Dye Bath Preparation:



- Prepare a dye stock solution by pasting the required amount of **Disperse Yellow 241** with a small amount of dispersing agent and warm water.
- Fill the dyeing vessel with soft water to the desired liquor ratio (e.g., 10:1 to 20:1).
- Add the dispersing agent (e.g., 1.0 g/L) and levelling agent (if used) to the dyebath.
- Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.[3][4]
- Add the prepared dye stock solution to the dyebath and stir well.
- Dyeing Cycle:
 - Introduce the scoured polyester fabric into the dyebath at approximately 60°C.
 - Raise the temperature to 130°C at a rate of 1-2°C per minute.[3][4]
 - Hold the temperature at 130°C for 30-60 minutes, depending on the desired depth of shade.[3]
 - Cool the dyebath down to 70-80°C at a rate of 2-3°C per minute before draining.
- After-treatment (Reduction Clearing):
 - Rinse the dyed fabric with warm water.
 - Prepare a reduction clearing bath containing 2 g/L sodium hydrosulfite, 2 g/L sodium hydroxide, and 1 g/L dispersing agent.
 - Treat the fabric in this bath at 70-80°C for 15-20 minutes.[3]
 - Rinse the fabric thoroughly with hot and then cold water.
 - Neutralize with a weak solution of acetic acid if necessary.
 - Dry the fabric.

Thermosol Dyeing



This is a continuous method suitable for large-scale production.[4]

3.2.1. Materials and Reagents

- · Polyester fabric, scoured and pre-treated
- Disperse Yellow 241
- Dispersing agent
- · Padding auxiliary/migration inhibitor
- Acetic acid
- Soft water

3.2.2. Equipment

- Laboratory padding mangle
- Drying unit (e.g., hot flue or infrared dryer)
- Thermosol unit (curing oven)

3.2.3. Dyeing Procedure

- Padding:
 - Prepare the padding liquor containing Disperse Yellow 241, a dispersing agent, and a migration inhibitor. Adjust the pH to 4.5-5.5 with acetic acid.
 - Pad the polyester fabric through the liquor at room temperature with a wet pick-up of 60-70%.
- Drying:
 - Dry the padded fabric immediately at 100-120°C. Infrared pre-drying is recommended to minimize dye migration.



- · Thermosol Fixation:
 - Cure the dried fabric in a thermosol unit at 190-210°C for 60-90 seconds.
- After-treatment:
 - Perform reduction clearing as described in the HT-HP method (Section 3.1.3) to remove unfixed dye.

Carrier Dyeing

This method allows for dyeing at atmospheric pressure (around 100°C) with the aid of a carrier chemical.[6]

- 3.3.1. Materials and Reagents
- Polyester fabric, scoured and pre-treated
- Disperse Yellow 241
- Dispersing agent
- Dyeing carrier (e.g., o-phenylphenol or methylnaphthalene based)
- Acetic acid
- Soft water
- 3.3.2. Equipment
- Atmospheric laboratory dyeing machine or water bath with heating
- · Beakers and graduated cylinders
- · Magnetic stirrer and hot plate
- pH meter
- 3.3.3. Dyeing Procedure




- Dye Bath Preparation:
 - Set the dyebath at 60°C and add the dispersing agent and emulsified carrier.
 - Adjust the pH to 4.5-5.5 with acetic acid.
 - Add the pre-dispersed Disperse Yellow 241.
- · Dyeing Cycle:
 - Introduce the polyester fabric and run for 10-15 minutes at 60°C.
 - Raise the temperature to the boil (98-100°C) at a rate of 2°C per minute.
 - Dye at the boil for 60-90 minutes.
- · After-treatment:
 - Cool the dyebath, rinse the fabric, and perform reduction clearing as described in Section 3.1.3.

Experimental Workflows and Signaling Pathways


The following diagrams illustrate the logical flow of the dyeing processes.





Click to download full resolution via product page

Figure 1: Workflow for dyeing polyester fibers with **Disperse Yellow 241**.



Click to download full resolution via product page

Figure 2: Simplified pathway of disperse dye fixation in polyester fibers.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Low Price Brilliant Yellow Disperse Dyes Disperse Yellow 241 Suppliers, Manufacturers, Factory Fucai Chem [colorfuldyes.com]
- 2. Disperse Yellow 241 | Disperse Yellow 5GL | Origo Chemical [origochem.com]
- 3. autumnchem.com [autumnchem.com]
- 4. textilelearner.net [textilelearner.net]
- 5. epsilonpigments.com [epsilonpigments.com]
- 6. textilestudycenter.com [textilestudycenter.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Dyeing Polyester Fibers with Disperse Yellow 241]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582767#using-disperse-yellow-241-for-dyeing-polyester-fibers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com